

# Faculty Expertise in Nutritional Biochemistry at Alabama A&M University: Application Notes & Protocols

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This document provides a detailed overview of the nutritional biochemistry expertise at Alabama A&M University (**AAMU**), focusing on the research conducted by the faculty in the Department of Food and Animal Sciences. The application notes and protocols are derived from published studies and are intended to guide researchers in the fields of nutraceuticals, functional foods, and chronic disease prevention.

## Core Research Focus: Chemoprevention by Functional Foods

The nutritional biochemistry research at **AAMU**, led by distinguished faculty such as Dr. Martha Verghese, centers on the chemopreventive potential of functional food components, including prebiotics and phytochemicals. A significant area of investigation involves the use of animal models to study the effects of these dietary agents on the incidence and progression of colon cancer.

One key study investigated the combinational effects of prebiotics (Synergy1) and soybean meal on azoxymethane (AOM)-induced colon carcinogenesis in Fisher 344 male rats.[1][2][3] The findings from this research provide valuable insights into the synergistic action of functional food ingredients in cancer prevention.



# Data Presentation: Efficacy of Prebiotics and Soybean in Colon Cancer Prevention

The following tables summarize the key quantitative data from the aforementioned study on the effects of dietary interventions on AOM-induced colon cancer in rats.

Table 1: Effect of Dietary Treatments on Aberrant Crypt Foci (ACF) in Fisher 344 Rats

Treatment Group	Dose (%)	Total ACF	Crypts/ACF
Control	-	135.6 ± 5.7	4.8 ± 0.3
Synergy1	5	102.3 ± 4.1	3.9 ± 0.2
Synergy1	10	85.1 ± 3.9	3.5 ± 0.2
Soybean Meal	5	98.7 ± 4.5	3.8 ± 0.3
Soybean Meal	10	79.4 ± 3.8	3.3 ± 0.2
Synergy1 + Soybean Meal	5 + 5	75.2 ± 3.5	3.1 ± 0.2
Synergy1 + Soybean Meal	5 + 10	68.9 ± 3.2	2.9 ± 0.1
Synergy1 + Soybean Meal	10 + 5	71.5 ± 3.4	3.0 ± 0.2
Synergy1 + Soybean Meal	10 + 10	62.3 ± 3.1	2.7 ± 0.1

- Indicates a significant difference from the control group (P < 0.05).</li>
- Data are presented as mean ± standard error of the mean (SEM).

Table 2: Effect of Dietary Treatments on Colon Tumor Incidence and Multiplicity in Fisher 344 Rats



Treatment Group	Dose (%)	Tumor Incidence (%)	Tumors/Rat
Control	-	100	4.2 ± 0.4
Synergy1	5	75	2.8 ± 0.3
Synergy1	10	60	2.1 ± 0.3
Soybean Meal	5	70	2.5 ± 0.3
Soybean Meal	10	50	1.8 ± 0.2
Synergy1 + Soybean Meal	5 + 5	45	1.5 ± 0.2
Synergy1 + Soybean Meal	5 + 10	40	1.3 ± 0.2
Synergy1 + Soybean Meal	10 + 5	42	1.4 ± 0.2
Synergy1 + Soybean Meal	10 + 10	35	1.1 ± 0.1

- Indicates a significant difference from the control group (P < 0.05).</li>
- Data are presented as mean ± SEM.

## **Experimental Protocols**

The following are detailed methodologies for the key experiments cited in the study of the combinational effects of prebiotics and soybean on colon cancer.

### **Protocol 1: Animal Model and Dietary Intervention**

- Animal Model:
  - Use Fisher 344 male rats, 4 weeks old upon arrival.



- House rats in individual wire-mesh cages in a temperature and humidity-controlled environment with a 12-hour light/dark cycle.
- Allow a one-week acclimatization period with access to AIN-93G diet and water ad libitum.
- Dietary Groups:
  - Randomly assign rats to one of the following dietary groups (n=10 per group):
    - Control (AIN-93G diet)
    - 5% Synergy1
    - 10% Synergy1
    - 5% Soybean Meal
    - 10% Soybean Meal
    - 5% Synergy1 + 5% Soybean Meal
    - 5% Synergy1 + 10% Soybean Meal
    - 10% Synergy1 + 5% Soybean Meal
    - 10% Synergy1 + 10% Soybean Meal
  - Prepare experimental diets by substituting the respective percentages of the basal AIN 93G diet with the test ingredients.
- Carcinogen Induction:
  - At 7 and 8 weeks of age, administer subcutaneous injections of azoxymethane (AOM) at a dose of 16 mg/kg body weight.
- Study Duration and Termination:
  - Maintain the rats on their respective diets for 38 weeks post-carcinogen injection.



• At the end of the study period, euthanize the rats by CO<sub>2</sub> asphyxiation.

### **Protocol 2: Enumeration of Aberrant Crypt Foci (ACF)**

- Sample Collection and Preparation:
  - Following euthanasia, excise the colon, flush with phosphate-buffered saline (PBS), and slit open longitudinally.
  - Fix the colon flat between two pieces of filter paper in 10% buffered formalin for 24 hours.
- · Staining:
  - Stain the fixed colons with 0.2% methylene blue in PBS for 5-10 minutes.
  - Destain with PBS.
- ACF Enumeration:
  - Place the stained colon on a microscope slide and examine under a light microscope at 40x magnification.
  - Identify ACF based on their larger size, darker staining, and elongated or slit-like crypt openings.
  - Count the total number of ACF and the number of aberrant crypts within each focus for the entire length of the colon.

### **Protocol 3: Tumor Analysis**

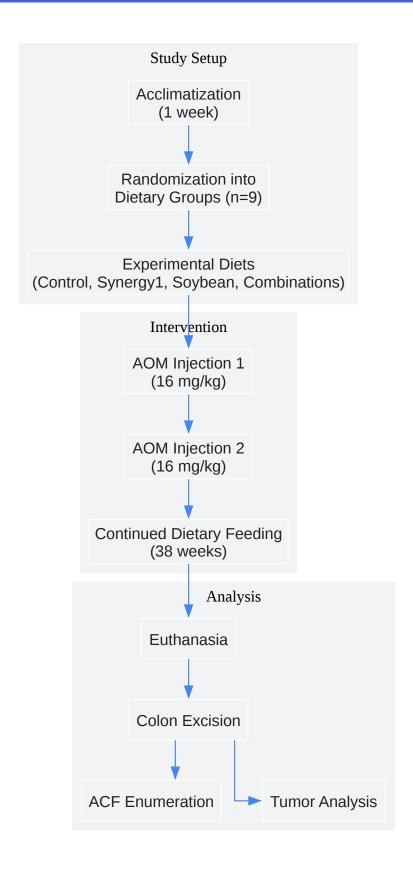
- Tumor Identification and Collection:
  - Following ACF enumeration, examine the colons for the presence of tumors.
  - Record the location, number, and size of all tumors.
  - Excise tumors and fix in 10% buffered formalin for histopathological analysis.
- Histopathology:



- Embed the fixed tumors in paraffin, section, and stain with hematoxylin and eosin (H&E).
- Examine the stained sections microscopically to confirm the diagnosis and classify the tumors (e.g., adenomas, adenocarcinomas).

# Mandatory Visualizations Diagram 1: Experimental Workflow for In Vivo Chemoprevention Study



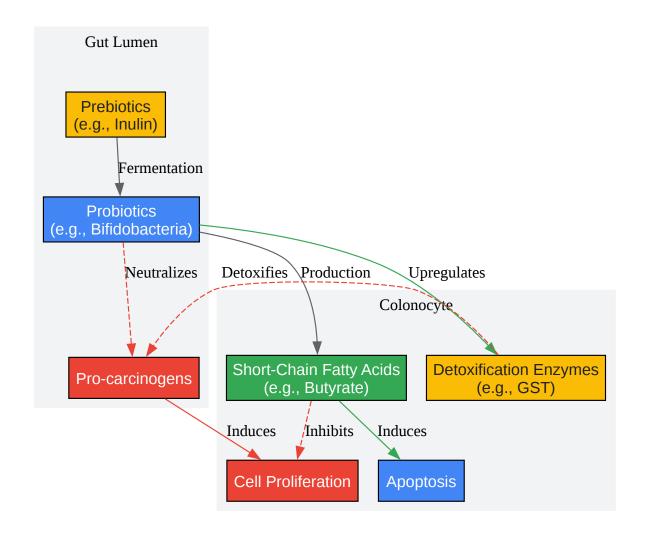


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Caption: Workflow of the in vivo study on chemoprevention.



## Diagram 2: Proposed Signaling Pathway for Chemoprevention by Prebiotics and Probiotics



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Caption: Mechanisms of prebiotic and probiotic chemoprevention.

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### References

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- 2. Combinational Effects of Prebiotics and Soybean against Azoxymethane-Induced Colon Cancer In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
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